

Personal protective equipment for handling Ofirnoflast

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Compound of Interest

Compound Name: Ofirnoflast

Cat. No.: B15608140

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Essential Safety and Handling Guide for Ofirnoflast

Disclaimer: **Ofirnoflast** (also known as HT-6184) is a potent, first-in-class, investigational serine/threonine-protein kinase Nek7 inhibitor.[1][2][3] As an investigational compound undergoing clinical evaluation, a comprehensive, officially sanctioned Safety Data Sheet (SDS) is not publicly available. The following guidance is based on established best practices for handling potent, novel pharmaceutical compounds in a research and development setting and should be supplemented by a thorough internal risk assessment by your institution's Environmental Health and Safety (EHS) department.

Ofirnoflast is an orally bioavailable small molecule that functions as a selective NEK7 allosteric modulator.[4][5] Its mechanism of action involves preventing the formation and promoting the disassembly of the NLRP3 inflammasome, a key driver of chronic inflammation.[4][6][7] It is currently in Phase 2 clinical trials for conditions including myelodysplastic syndromes (MDS) and obesity.[6][8][9]

Personal Protective Equipment (PPE) Protocol

Due to its high potency and novel biological activity, **Ofirnoflast** must be handled with stringent containment measures to prevent personnel exposure. The primary routes of exposure are inhalation of aerosolized powder and dermal contact. The following table outlines the minimum required PPE.

Operation	Engineering Control	Gloves	Eye/Face Protection	Respiratory Protection	Lab Coat/Gown
Storage & Transport	General Laboratory Ventilation	1 Pair Nitrile Gloves	Safety Glasses	Not Required	Standard Lab Coat
Weighing (Solid)	Ventilated Balance Enclosure or Fume Hood	2 Pairs Nitrile Gloves	Safety Goggles	N95 or Higher	Disposable Gown
Solution Preparation	Chemical Fume Hood	2 Pairs Nitrile Gloves	Safety Goggles & Face Shield	Recommended	Disposable Gown
In-vitro/In-vivo Use	Biosafety Cabinet or Fume Hood	2 Pairs Nitrile Gloves	Safety Goggles	As per risk assessment	Disposable Gown
Waste Disposal	Chemical Fume Hood	2 Pairs Nitrile Gloves	Safety Goggles & Face Shield	As per risk assessment	Disposable Gown

Note: Always wear two pairs of gloves when handling **Ofirnoflast**. The outer glove should be removed immediately after handling and disposed of as hazardous waste. The inner glove should be removed upon leaving the designated work area.

Operational Plan: Step-by-Step Handling Procedures

2.1. Preparation and Weighing:

- Designate Area: All handling of solid **Ofirnoflast** must occur within a designated area, such as a chemical fume hood or a ventilated balance enclosure, to contain any airborne particles.
- Don PPE: Before entering the designated area, don the appropriate PPE as specified in the table above (double gloves, goggles, disposable gown, and respirator).

- Weighing: Use a tared, sealed container for weighing. Handle the compound gently to minimize dust generation.
- Cleaning: After weighing, decontaminate the balance and surrounding surfaces. The outer pair of gloves should be disposed of immediately into a sealed hazardous waste bag.

2.2. Solubilization:

- Solvent Preparation: Prepare the required solvent (e.g., DMSO, PEG300, Tween 80, Saline) within the chemical fume hood.^[1]
- Addition of Solvent: Add the solvent to the container with the pre-weighed **Ofirnoflast** slowly to avoid splashing.
- Mixing: Cap the container securely and mix using a vortex or sonicator until fully dissolved.
- Labeling: Clearly label the container with the compound name, concentration, solvent, date, and appropriate hazard symbols.

2.3. Experimental Use:

- Containment: All procedures involving the handling of **Ofirnoflast** solutions should be performed within a certified chemical fume hood or biosafety cabinet.
- Aseptic Technique: For cell-based assays, utilize strict aseptic techniques to prevent contamination of both the experiment and the laboratory environment.
- Spill Management: Have a spill kit readily available. In case of a spill, follow the decontamination protocol outlined below.

Decontamination and Disposal Plan

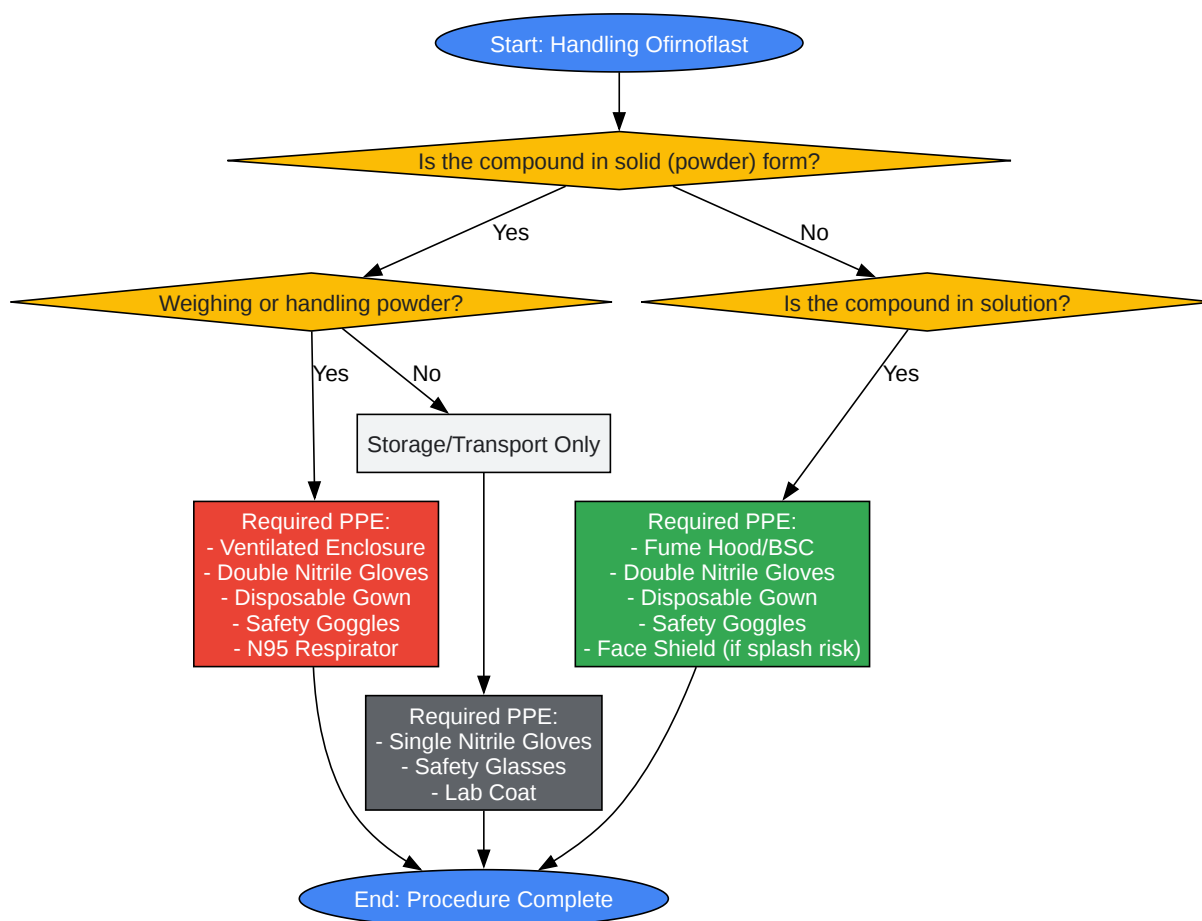
3.1. Decontamination: In the event of a spill, all personnel in the immediate area should be alerted. The area should be evacuated if the spill is large or involves a significant amount of aerosolized powder.

Spill Type	Decontamination Protocol
Solid (Powder)	1. Cover the spill with damp paper towels to prevent aerosolization. 2. Gently wipe the area, working from the outside in. 3. Clean the area with a 1% sodium hypochlorite solution, followed by 70% ethanol. 4. Dispose of all cleaning materials as hazardous waste.
Liquid (Solution)	1. Absorb the spill with absorbent pads. 2. Clean the area with a 1% sodium hypochlorite solution, followed by 70% ethanol. 3. Dispose of all cleaning materials as hazardous waste.

3.2. Disposal: All waste contaminated with **Ofirnoflast**, including pipette tips, tubes, vials, gloves, gowns, and cleaning materials, must be disposed of as hazardous chemical waste.

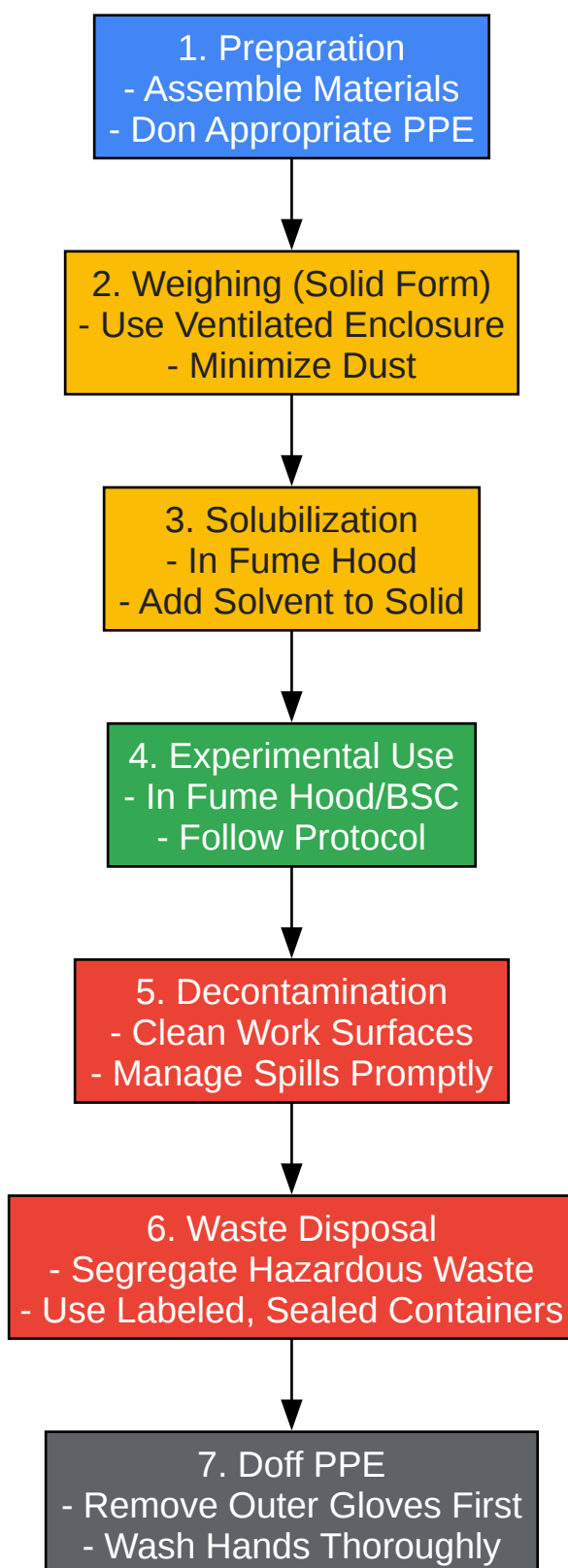
- Segregation: Do not mix **Ofirnoflast** waste with general or biohazardous waste.
- Containerization: Collect all solid and liquid waste in clearly labeled, sealed, and puncture-proof hazardous waste containers.
- Disposal: Follow your institution's and local regulations for the disposal of hazardous pharmaceutical waste, which typically involves incineration by a certified vendor.^{[1][3][9][10]}

Visualizations



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Caption: PPE selection pathway for handling **Ofirnoflast**.



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Caption: General workflow for handling **Ofirnoflast**.

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